

Application Note: Stability-Indicating Assay for Metaterol Hydrochloride

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Compound of Interest

Compound Name: Metaterol Hydrochloride

CAS No.: 55688-38-5

Cat. No.: B125795

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Introduction & Scope

Metaterol Hydrochloride (also known as Isofenefrine or Isopropylnoradrianol) is a sympathomimetic amine structurally characterized as 3-[1-hydroxy-2-(propan-2-ylamino)ethyl]phenol hydrochloride. Although it shares structural homology with beta-adrenergic agonists like Phenylephrine and Isoproterenol, its unique mono-phenolic substitution pattern at the meta position confers distinct stability profiles.

This Application Note details a rigorous Stability-Indicating Method (SIM) designed to separate Metaterol from its potential degradation products (oxidative, hydrolytic, and photolytic). Unlike routine assay methods, this protocol is engineered to detect impurities at trace levels (0.1%), ensuring the safety and efficacy of the drug substance during storage.

Key Chemical Properties[1][2][3]

- **Molecular Structure:** Phenethylamine backbone with a secondary amine and a benzylic hydroxyl group.
- **Critical Vulnerabilities:**

- Oxidation: The secondary amine and phenolic ring are susceptible to oxidative stress, leading to quinoid species or N-oxides.
- Benzylic Degradation: The hydroxyl group at the benzylic position is prone to dehydration or oxidation to a ketone (metaterone) under extreme pH or thermal stress.

Method Development Logic

The development of this assay follows a Quality by Design (QbD) approach, prioritizing resolution (

) between the active pharmaceutical ingredient (API) and its nearest eluting degradant.

Column Selection Strategy

Given the basic nature of the secondary amine (

), Metaterol will be positively charged at neutral pH, leading to silanol interactions and peak tailing on traditional silica columns.

- Choice: C18 (Octadecyl) with End-Capping and Base Deactivation.
- Rationale: High carbon load provides adequate retention for the polar amine, while end-capping minimizes secondary silanol interactions, ensuring sharp peak shapes (Symmetry factor).

Mobile Phase Design

- Buffer: Potassium Phosphate (50 mM), adjusted to pH 3.0.
- Rationale: At pH 3.0, the silanols on the column are protonated (neutral), reducing peak tailing. The drug remains ionized, but the acidic environment suppresses ionization of acidic degradants, improving their retention and separation.
- Organic Modifier: Acetonitrile (ACN) is preferred over Methanol for its lower UV cutoff (<200 nm) and lower viscosity, allowing for higher flow rates without excessive backpressure.

Experimental Protocol

Chromatographic Conditions (The "System")

Parameter	Specification
Instrument	HPLC with Photodiode Array (PDA) Detector
Column	Agilent ZORBAX Eclipse Plus C18, 150 mm x 4.6 mm, 3.5 µm (or equivalent)
Mobile Phase A	50 mM Buffer, pH 3.0 (adjusted with Orthophosphoric Acid)
Mobile Phase B	Acetonitrile (HPLC Grade)
Flow Rate	1.0 mL/min
Column Temp	30°C
Injection Volume	10 µL
Detection	UV at 215 nm (primary) and 275 nm (secondary/confirmation)
Run Time	15 minutes (Isocratic) or Gradient (see below)

Gradient Program (Recommended for Stress Testing):

- 0-2 min: 95% A / 5% B (Isocratic hold)
- 2-10 min: Linear ramp to 60% A / 40% B
- 10-12 min: Hold at 60% A / 40% B
- 12-13 min: Return to 95% A / 5% B
- 13-18 min: Re-equilibration

Standard & Sample Preparation

Diluent: Mobile Phase A : Acetonitrile (90:10 v/v).

- Stock Standard (1000 µg/mL): Weigh 50 mg of Metaterol HCl Reference Standard into a 50 mL volumetric flask. Dissolve and dilute to volume with Diluent.
- Working Standard (100 µg/mL): Transfer 5.0 mL of Stock Standard to a 50 mL flask. Dilute to volume with Diluent.

Forced Degradation Protocol (Stress Testing)

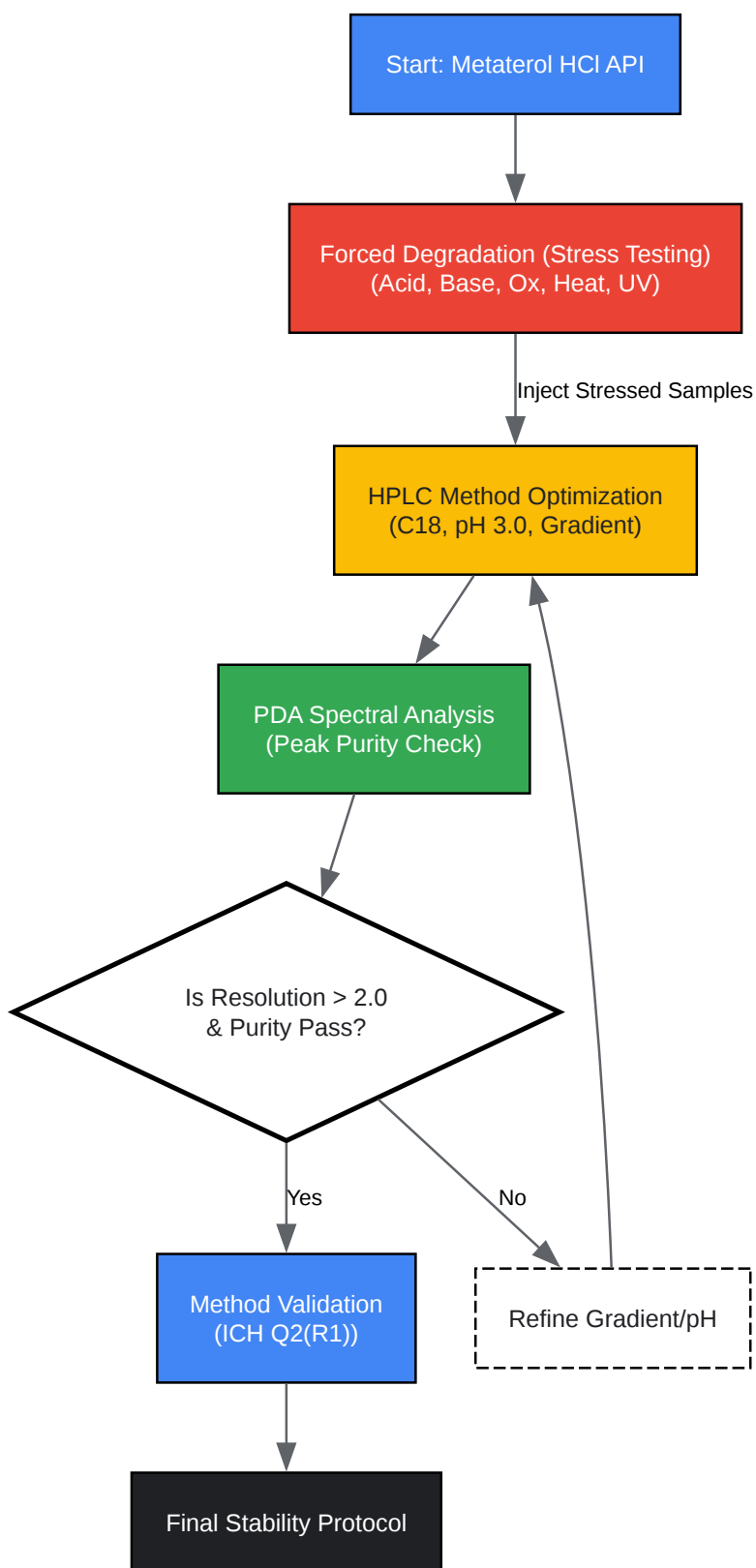
To validate the method's specificity, the API must be subjected to stress conditions to generate degradation products. The goal is to achieve 5–20% degradation.

Stress Type	Condition	Duration	Neutralization/Quench
Acid Hydrolysis	1.0 N HCl, 60°C	2–6 Hours	Neutralize with 1.0 N NaOH
Base Hydrolysis	0.1 N NaOH, Ambient	1–2 Hours	Neutralize with 0.1 N HCl
Oxidation	3% , Ambient	4–24 Hours	Dilute with mobile phase
Thermal	80°C (Solid State)	7 Days	Dissolve in Diluent
Photolytic	UV Light (1.2 million lux-hours)	~5 Days	Dissolve in Diluent

Critical Note: Metaterol is highly sensitive to alkaline oxidation. Expect rapid degradation in the "Base Hydrolysis" condition. Monitor closely to prevent complete destruction of the peak.

Workflow Visualization

The following diagram outlines the logical flow of the Stability-Indicating Method development, from stress testing to final validation.



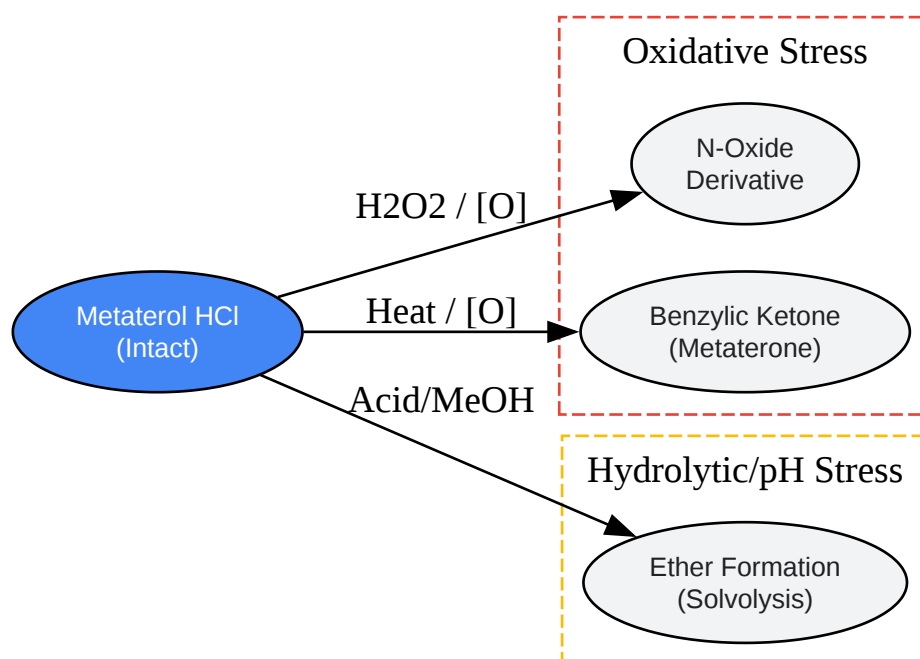
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Figure 1: Step-by-step workflow for developing and validating the stability-indicating assay.

Degradation Pathway Analysis

Understanding the chemistry of degradation is vital for identifying impurity peaks.

- **Oxidative Deamination:** The secondary amine group can undergo oxidative deamination, particularly in the presence of peroxides, leading to the formation of an aldehyde or ketone derivative.
- **Benzylic Oxidation:** The -CH(OH)- group is a "soft spot." Oxidation here converts the alcohol to a ketone (3-hydroxy-alpha-[(isopropylamino)methyl]acetophenone).
- **Phenolic Coupling:** Under high pH, the phenol ring can form radical intermediates, leading to dimerization (colored impurities).



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Figure 2: Predicted degradation pathways for Metaterol under oxidative and hydrolytic stress.

Validation Parameters (ICH Q2)

To ensure the method is "Trustworthy" and "Self-Validating," the following criteria must be met:

- Specificity:
 - Requirement: No interference from blank, placebo, or degradation products at the retention time of Metaterol.
 - Proof: Peak Purity Angle < Peak Purity Threshold (using PDA detector).
- Linearity:
 - Range: 50% to 150% of target concentration (e.g., 50–150 µg/mL).
 - Acceptance:
.
- Accuracy (Recovery):
 - Protocol: Spike placebo with Metaterol at 80%, 100%, and 120%.
 - Acceptance: Mean recovery 98.0% – 102.0%.
- Robustness:
 - Small changes in Flow Rate (± 0.1 mL/min), pH (± 0.2 units), and Temperature ($\pm 5^{\circ}\text{C}$) should not significantly alter Resolution (

) or Tailing Factor (

).

References

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Sources

- [1. Metaterol - Wikipedia \[en.wikipedia.org\]](#)
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